

Tensile strength and hardness comparison of different Ostalloy formulations.

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Compound of Interest

Compound Name: Ostalloy

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A Comparative Analysis of Mechanical Properties in Ostalloy Formulations

For researchers, scientists, and professionals in drug development, the selection of appropriate materials is paramount. **Ostalloy**, a family of low-melting-point bismuth-based alloys, offers a range of formulations with distinct mechanical properties. This guide provides a comparative analysis of the tensile strength and hardness of different **Ostalloy** formulations, supported by experimental data, to aid in material selection for various research and development applications.

Mechanical Properties of Ostalloy Formulations

The tensile strength and Brinell hardness of four common **Ostalloy** formulations are summarized in the table below. The data represents the typical properties of as-cast specimens.

Ostalloy Formulation	Composition	Tensile Strength (psi)	Brinell Hardness (HB)
Ostalloy 117	44.7% Bi, 22.6% Pb, 8.3% Sn, 5.3% Cd, 19.1% In	5400[1]	12[1]
Ostalloy 136	49.0% Bi, 18.0% Pb, 12.0% Sn, 21.0% In	6300[2]	14[2]
Ostalloy 158	50.0% Bi, 26.7% Pb, 13.3% Sn, 10.0% Cd	5990[3]	9.2[3]
Ostalloy 281	58% Bi, 42% Sn	8000[4][5]	22[4][5]

Experimental Protocols

The following sections detail the standardized methodologies for determining the tensile strength and hardness of metallic alloys, such as the **Ostalloy** formulations.

Tensile Strength Testing

The tensile properties of the **Ostalloy** formulations are determined following the guidelines outlined in the ASTM E8/E8M - Standard Test Methods for Tension Testing of Metallic Materials.[3][4][5][6] This standard provides a comprehensive framework for ensuring accurate and reproducible results.

Specimen Preparation:

- Test specimens are typically prepared in a "dog-bone" or dumbbell shape from as-cast material.[7]
- The dimensions of the specimens, including the gauge length and grip sections, are precisely machined to meet the specifications of ASTM E8/E8M.

Test Procedure:

- The prepared specimen is securely mounted in the grips of a universal testing machine.

- A uniaxial tensile load is applied to the specimen at a controlled rate.[\[5\]](#)[\[8\]](#)
- The force applied and the corresponding elongation of the gauge section are continuously monitored and recorded until the specimen fractures.
- From the collected data, the ultimate tensile strength (UTS) is determined. The UTS is the maximum stress the material can withstand while being stretched or pulled before necking, which is when the specimen's cross-section starts to significantly contract.

Hardness Testing

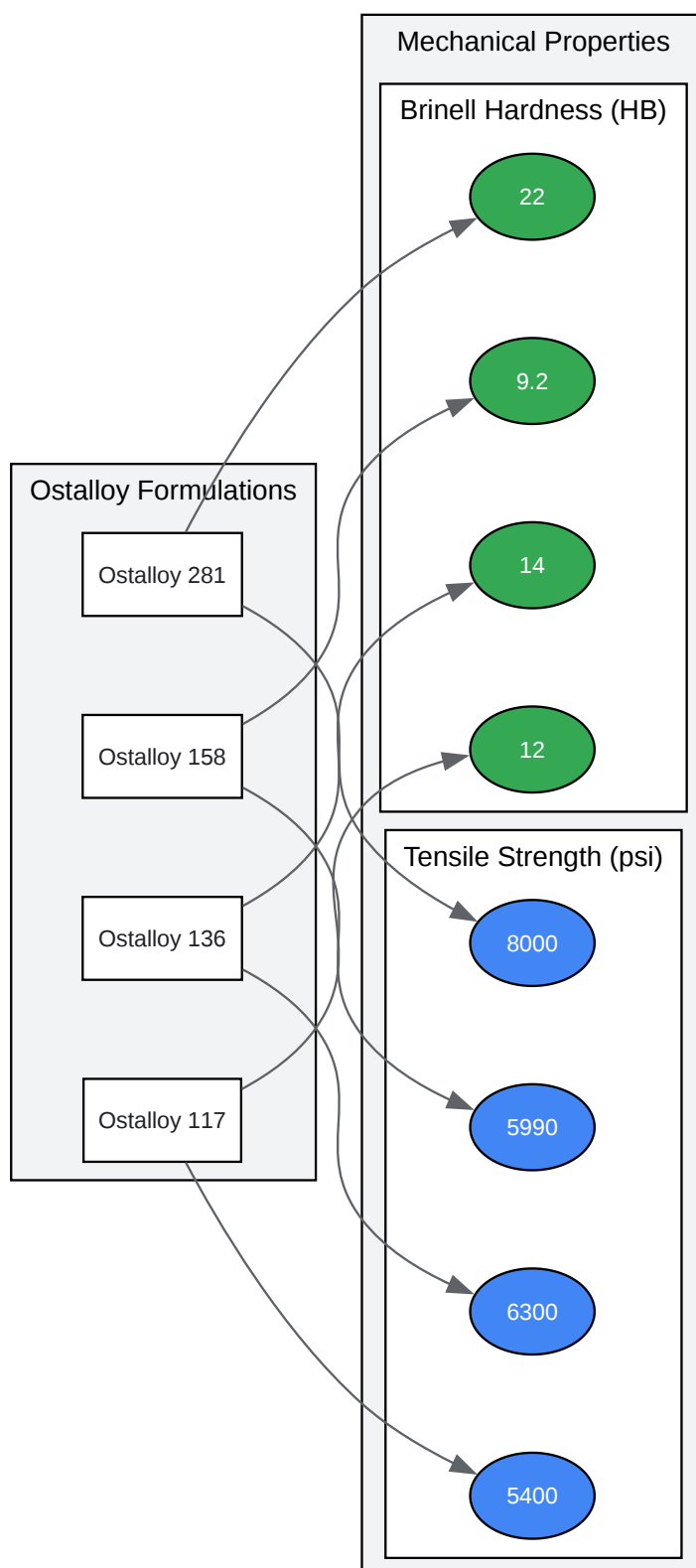
The hardness of the **Ostalloy** formulations is measured using the Brinell Hardness Test, as specified in ASTM E10 - Standard Test Method for Brinell Hardness of Metallic Materials.[\[1\]](#)[\[2\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Test Procedure:

- A hardened steel or tungsten carbide ball of a specific diameter is used as the indenter.
- A predetermined test force is applied to the indenter, pressing it into the surface of the as-cast **Ostalloy** specimen.
- The load is maintained for a specific duration to allow for plastic deformation of the material.
- After the removal of the load, the diameter of the resulting indentation is measured using a microscope.
- The Brinell Hardness Number (HB) is calculated based on the applied load and the surface area of the indentation.

Visualizing the Comparison

The following diagram illustrates the logical relationship between the different **Ostalloy** formulations and their respective tensile strength and hardness values.



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Caption: Comparison of Tensile Strength and Hardness for Different **Ostalloy** Formulations.

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